

Application Notes and Protocols for (R)-INCB054329 Cell-Based Assays

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Compound of Interest

Compound Name: (R)-INCB054329

Cat. No.: B8238509

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Introduction

(R)-INCB054329, also known as pemigatinib, is a potent and selective small molecule inhibitor with a dual mechanism of action. It is a powerful inhibitor of the Fibroblast Growth Factor Receptor (FGFR) family of receptor tyrosine kinases, specifically FGFR1, 2, and 3.[1] Additionally, it functions as a Bromodomain and Extra-Terminal (BET) protein inhibitor.[2] This dual activity makes **(R)-INCB054329** a compound of significant interest in oncology research and drug development, particularly for tumors exhibiting dysregulation in FGFR signaling pathways or dependence on BET protein function.

These application notes provide detailed protocols for key cell-based assays to characterize the activity of **(R)-INCB054329** in a laboratory setting. The described methods will enable researchers to assess its anti-proliferative effects, induction of apoptosis, and impact on cell cycle progression, as well as to investigate its molecular mechanism of action by analyzing target protein expression and phosphorylation.

Mechanism of Action

As an FGFR inhibitor, **(R)-INCB054329** blocks the phosphorylation of FGFRs, thereby inhibiting the activation of downstream signaling pathways crucial for cell proliferation, survival, and migration, such as the RAS-MAPK and PI3K-AKT pathways.[3] As a BET inhibitor, it prevents the interaction between BET proteins (like BRD4) and acetylated histones, which disrupts chromatin remodeling and the transcription of key oncogenes, including c-MYC.[2][4]

Quantitative Data Summary

The following tables summarize the reported in vitro activity of **(R)-INCB054329** in various cancer cell lines.

Table 1: IC50 Values for BET Bromodomain Inhibition[5]

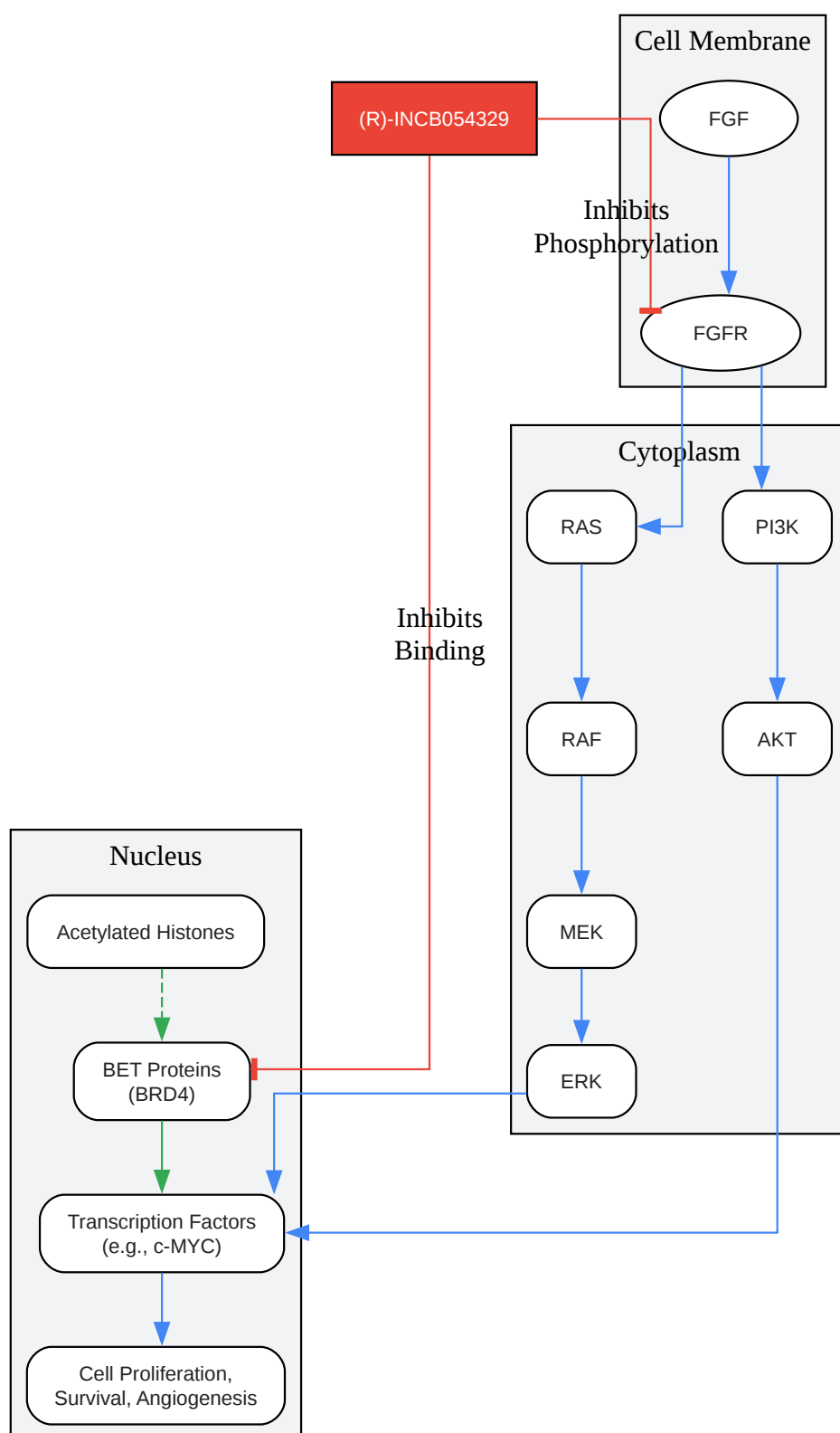
Bromodomain	IC50 (nM)
BRD2-BD1	44
BRD2-BD2	5
BRD3-BD1	9
BRD3-BD2	1
BRD4-BD1	28
BRD4-BD2	3
BRDT-BD1	119
BRDT-BD2	63

Table 2: GI50 Values for Antiproliferative Activity in Hematologic Cancer Cell Lines

Cell Line	Histology	GI50 (nmol/L)
MOLM-13	Acute Myeloid Leukemia	26
MV-4-11	Acute Myeloid Leukemia	35
KMS-12-BM	Multiple Myeloma	50
MM1.S	Multiple Myeloma	152
OPM-2	Multiple Myeloma	100
U-266	Multiple Myeloma	250
Pfeiffer	Non-Hodgkin Lymphoma	75
SU-DHL-6	Non-Hodgkin Lymphoma	120

Signaling Pathways and Experimental Workflows

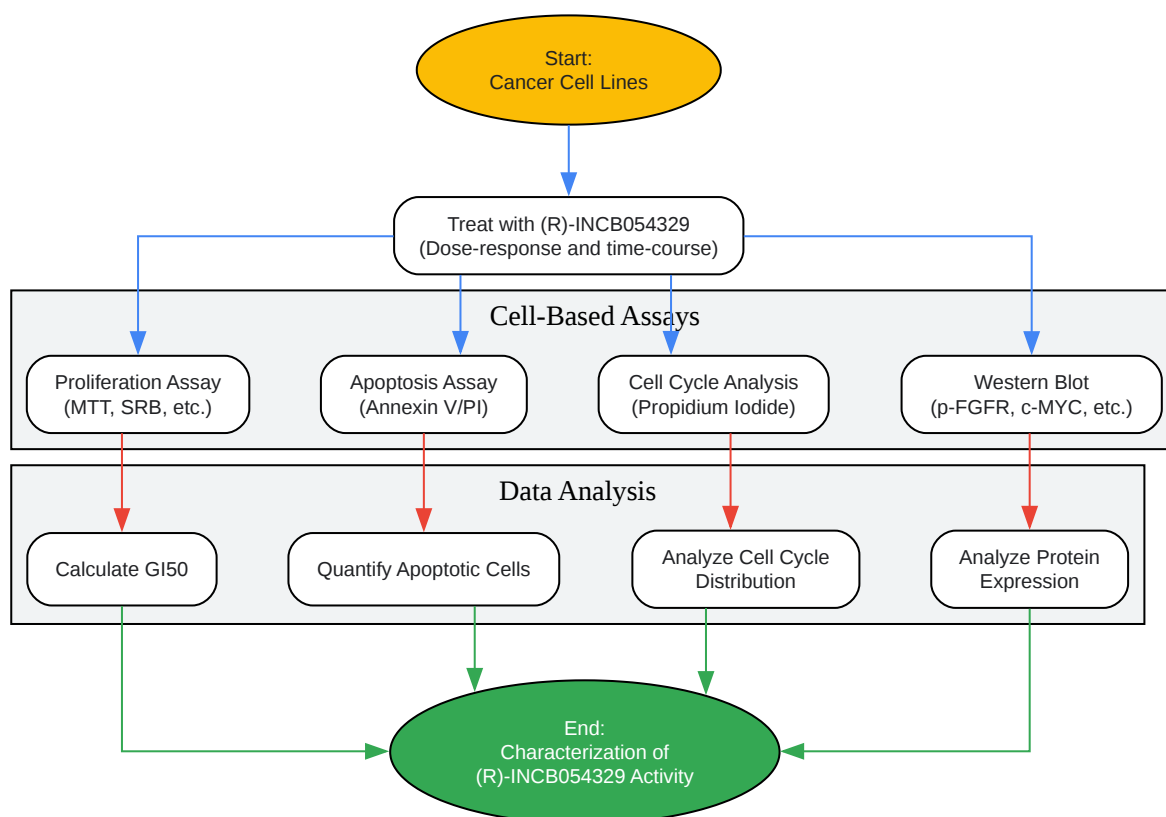
Signaling Pathway of (R)-INCB054329



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Caption: Dual mechanism of action of **(R)-INCB054329**.

Experimental Workflow for Cell-Based Assays



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Caption: General workflow for in vitro characterization.

Experimental Protocols

Protocol 1: Cell Proliferation Assay (MTT-Based)

This protocol is for determining the dose-dependent effect of **(R)-INCB054329** on the proliferation of cancer cell lines.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **(R)-INCB054329** stock solution (e.g., 10 mM in DMSO)
- 96-well flat-bottom plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Multichannel pipette
- Plate reader (570 nm)

Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a density of 2,000-10,000 cells per well in 100 μ L of complete medium.
 - Incubate overnight at 37°C, 5% CO₂.
- Compound Treatment:
 - Prepare serial dilutions of **(R)-INCB054329** in complete medium. A typical concentration range is 0.1 nM to 10 μ M. Include a vehicle control (DMSO).
 - Remove the medium from the wells and add 100 μ L of the diluted compound or vehicle control.
 - Incubate for 72 hours at 37°C, 5% CO₂.
- MTT Assay:

- Add 20 μ L of MTT solution to each well.
- Incubate for 4 hours at 37°C, 5% CO₂.
- Carefully remove the medium.
- Add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Read the absorbance at 570 nm using a plate reader.
- Data Analysis:
 - Calculate the percentage of cell growth inhibition relative to the vehicle control.
 - Plot the percentage of inhibition against the log of the compound concentration and determine the GI50 value using non-linear regression analysis.

Protocol 2: Apoptosis Assay by Annexin V/Propidium Iodide (PI) Staining

This protocol quantifies the percentage of apoptotic cells following treatment with **(R)-INCB054329**.

Materials:

- Cancer cell line of interest
- 6-well plates
- **(R)-INCB054329**
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment:

- Seed $1-2 \times 10^5$ cells per well in 6-well plates and allow them to adhere overnight.
- Treat cells with the desired concentrations of **(R)-INCB054329** and a vehicle control for 24-48 hours.
- Cell Harvesting:
 - Collect both floating and adherent cells. For adherent cells, wash with PBS and detach using trypsin.
 - Centrifuge the cell suspension at $300 \times g$ for 5 minutes.
- Staining:
 - Wash the cell pellet once with cold PBS.
 - Resuspend the cells in 100 μ L of 1X Binding Buffer.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide.
 - Gently vortex and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer within one hour of staining.
 - Distinguish between live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/necrotic (Annexin V+/PI+) cell populations.

Protocol 3: Cell Cycle Analysis by Propidium Iodide (PI) Staining

This protocol determines the effect of **(R)-INCB054329** on cell cycle distribution.

Materials:

- Cancer cell line of interest

- 6-well plates
- **(R)-INCB054329**
- Cold 70% ethanol
- PBS
- PI/RNase A staining solution
- Flow cytometer

Procedure:

- Cell Seeding and Treatment:
 - Seed cells in 6-well plates and treat with **(R)-INCB054329** as described in Protocol 2.
- Cell Harvesting and Fixation:
 - Harvest cells and wash once with cold PBS.
 - Resuspend the cell pellet in a small volume of PBS. While vortexing gently, add cold 70% ethanol dropwise for fixation.
 - Incubate at -20°C for at least 2 hours.
- Staining:
 - Centrifuge the fixed cells at 500 x g for 5 minutes and discard the ethanol.
 - Wash the cell pellet with PBS.
 - Resuspend the pellet in 500 µL of PI/RNase A staining solution.
 - Incubate for 30 minutes at room temperature in the dark.
- Flow Cytometry Analysis:

- Analyze the samples on a flow cytometer.
- Generate a histogram of PI fluorescence intensity to determine the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

Protocol 4: Western Blot Analysis of p-FGFR and c-MYC

This protocol is for assessing the effect of **(R)-INCB054329** on the phosphorylation of FGFR and the expression of c-MYC.

Materials:

- Cancer cell line of interest
- **(R)-INCB054329**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-p-FGFR, anti-total-FGFR, anti-c-MYC, anti- β -actin)
- HRP-conjugated secondary antibodies
- ECL substrate and imaging system

Procedure:

- Cell Lysis and Protein Quantification:
 - Treat cells with **(R)-INCB054329** for the desired time.

- Wash cells with ice-cold PBS and lyse with lysis buffer.
- Quantify protein concentration using a BCA assay.
- SDS-PAGE and Protein Transfer:
 - Denature protein lysates and load equal amounts onto an SDS-PAGE gel.
 - Separate proteins by electrophoresis and transfer to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate with the primary antibody overnight at 4°C.
 - Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection and Analysis:
 - Wash the membrane with TBST.
 - Apply ECL substrate and visualize the protein bands using an imaging system.
 - Normalize the expression of p-FGFR to total FGFR and c-MYC to a loading control like β -actin.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- [2. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [3. Cell Cycle Analysis by DNA Content - Protocols - Flow Cytometry - UC San Diego Moores Cancer Center \[sites.medschool.ucsd.edu\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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